

# Application Notes and Protocols for Intraoperative Fluorescence Imaging with EC-17

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

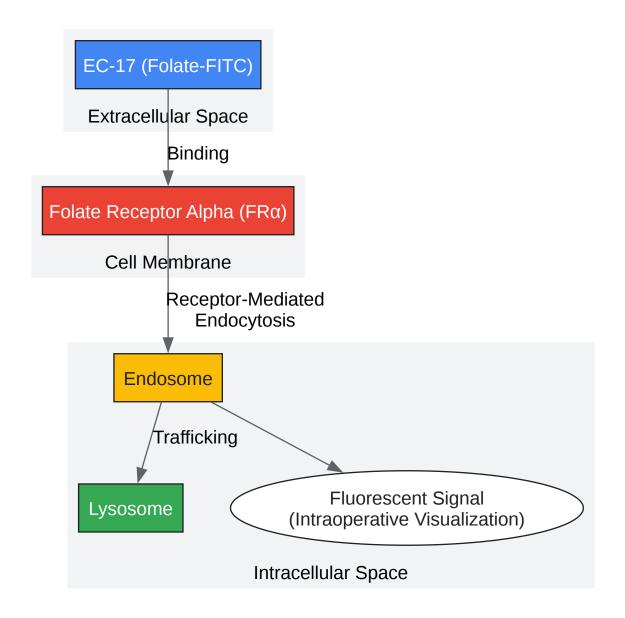
**EC-17** (also known as Folate-FITC) is a fluorescent imaging agent designed for targeted intraoperative visualization of folate receptor alpha (FR $\alpha$ )-positive cancerous tissues.[1] FR $\alpha$  is a cell surface receptor that is overexpressed in a variety of solid tumors, including ovarian, breast, and lung cancers, while having limited expression in normal, healthy tissues.[2][3][4] This differential expression makes FR $\alpha$  an attractive target for cancer-specific imaging agents. **EC-17** is a conjugate of folic acid, which binds with high affinity to FR $\alpha$ , and fluorescein isothiocyanate (FITC), a fluorophore that emits a signal in the visible light spectrum.[1] This targeted delivery allows for real-time identification of malignant lesions during surgery, potentially aiding in more complete tumor resection.[2][5]

## **Mechanism of Action**

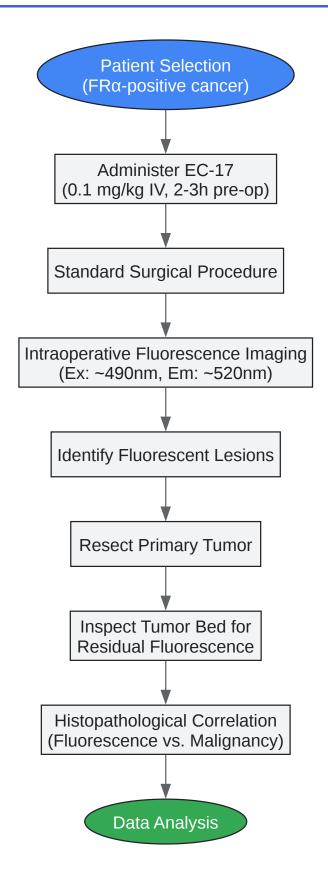
**EC-17** targets cancer cells through the high affinity of its folate component for the folate receptor alpha (FRα). Upon intravenous administration, **EC-17** circulates throughout the body and preferentially binds to FRα-expressing cells. Following binding, the **EC-17**/FRα complex is internalized by the cell through a process called receptor-mediated endocytosis. This leads to the accumulation of the fluorescent agent within the cancer cells, enabling their visualization under appropriate illumination.[4]

## Signaling Pathway of EC-17 Uptake









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- To cite this document: BenchChem. [Application Notes and Protocols for Intraoperative Fluorescence Imaging with EC-17]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569181#protocol-for-intraoperative-fluorescence-imaging-with-ec-17]

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